

Introduction: The Strategic Importance of Fluorinated Anilines

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Compound of Interest

Compound Name: 2,3,4,5-Tetrafluoroaniline

CAS No.: 71964-99-3

Cat. No.: B7768581

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In the landscape of modern chemical synthesis, particularly within pharmaceutical and material science domains, fluorinated building blocks are of paramount importance. The strategic incorporation of fluorine atoms into organic molecules can dramatically alter their physicochemical properties, often leading to enhanced metabolic stability, increased binding affinity, and improved lipophilicity.[1][2] Among these critical synthons, **2,3,4,5-Tetrafluoroaniline** (CAS No. 5580-80-3) emerges as a versatile and highly valuable intermediate.

This technical guide provides an in-depth exploration of the physical and chemical properties of **2,3,4,5-Tetrafluoroaniline**. Designed for researchers, medicinal chemists, and material scientists, this document moves beyond a simple recitation of data points. It aims to deliver actionable insights into the compound's reactivity, spectroscopic signatures, and safe handling, thereby empowering scientists to leverage its unique characteristics in their research and development endeavors.

Part 1: Core Physicochemical Properties

A foundational understanding of a compound's physical properties is essential for its effective use in experimental design, from reaction setup to purification and storage. **2,3,4,5-Tetrafluoroaniline** presents as a low-melting solid, a characteristic that requires consideration in handling and storage protocols.

Quantitative Data Summary

The key physical and chemical identifiers for **2,3,4,5-Tetrafluoroaniline** are summarized in the table below for quick reference.

| Property | Value | Source(s) |
|-------------------|--|-----------|
| CAS Number | 5580-80-3 | [3] |
| Molecular Formula | C ₆ H ₃ F ₄ N | [1] |
| Molecular Weight | 165.09 g/mol | [1] |
| Appearance | White to almost white powder or lump | [1] |
| Melting Point | 27-29 °C | [4] |
| Boiling Point | 191 °C at 760 mmHg; 78 °C at 13 mmHg | [1][3] |
| Flash Point | 79 °C | [4] |
| Refractive Index | n _{20/D} 1.47 | [1] |
| InChI Key | BEECAQIHCYTZHC-UHFFFAOYSA-N | |

Insight for the Bench Scientist: The melting point of 27-29 °C is significant.[4] In warmer laboratory environments, this compound may exist as a liquid, impacting how it is weighed and transferred. It is classified as a solid below 27°C and a liquid above 29°C.[4] Storing the compound at a controlled temperature, such as 4°C, is recommended to maintain its solid state and ensure stability.

Part 2: Spectroscopic Characterization - The Molecular Fingerprint

Accurate characterization is the bedrock of chemical synthesis. The following section details the expected spectroscopic data for **2,3,4,5-Tetrafluoroaniline**, providing a reference for identity and purity confirmation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is arguably the most powerful tool for the structural elucidation of this molecule.

- ^1H NMR: In a solvent like CDCl_3 , the spectrum is characterized by a multiplet in the aromatic region corresponding to the single aromatic proton (C6-H).^[5] The amine (NH_2) protons will appear as a broad singlet, the chemical shift of which can be concentration-dependent and influenced by hydrogen bonding.
- ^{19}F NMR: This is a critical technique for confirming the fluorine substitution pattern. Four distinct signals are expected, each corresponding to one of the fluorine atoms on the aromatic ring. The coupling patterns (J-coupling) between the fluorine atoms and with the aromatic proton provide definitive structural information.
- ^{13}C NMR: The carbon spectrum will show six distinct signals for the aromatic carbons, with their chemical shifts and C-F coupling constants being indicative of the fluorination pattern.

Infrared (IR) Spectroscopy

IR spectroscopy provides valuable information about the functional groups present. Key expected absorptions include:

- N-H Stretching: Symmetrical and asymmetrical stretches for the primary amine group, typically appearing in the $3300\text{-}3500\text{ cm}^{-1}$ region.
- C-F Stretching: Strong, characteristic absorptions in the fingerprint region, typically between $1100\text{-}1400\text{ cm}^{-1}$, indicative of the carbon-fluorine bonds.
- Aromatic C=C Stretching: Absorptions around $1500\text{-}1600\text{ cm}^{-1}$.

Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight of the compound. For **2,3,4,5-Tetrafluoroaniline**, the electron ionization (EI) mass spectrum would be expected to show a prominent molecular ion (M^+) peak at $m/z = 165$, corresponding to the molecular weight.[6]

Part 3: Chemical Reactivity and Synthetic Utility

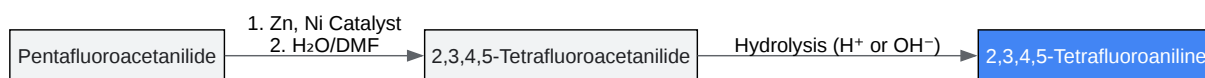
The chemical behavior of **2,3,4,5-Tetrafluoroaniline** is dictated by the interplay between the nucleophilic amine group and the heavily fluorinated, electron-deficient aromatic ring.

- **Amine Group Reactivity:** The $-NH_2$ group undergoes typical reactions of primary anilines, such as acylation, alkylation, diazotization to form diazonium salts, and condensation reactions. These transformations allow for the facile introduction of the tetrafluorophenyl moiety into a wide array of more complex structures.
- **Aromatic Ring Reactivity:** The four electron-withdrawing fluorine atoms have a profound effect on the aromatic ring.
 - **Deactivation towards Electrophilic Aromatic Substitution:** The ring is strongly deactivated, making electrophilic substitution reactions (e.g., nitration, halogenation) challenging.
 - **Activation towards Nucleophilic Aromatic Substitution (S_NAr):** Conversely, the ring is highly activated for S_NAr reactions. The fluorine atom para to the amine group (at the C5 position) is the most likely site for displacement by strong nucleophiles. This reactivity is a cornerstone of its utility in building complex molecules.

This dual reactivity makes **2,3,4,5-Tetrafluoroaniline** a strategic building block. It serves as an important intermediate in the synthesis of pharmaceuticals, agrochemicals, and advanced fluorinated polymers where enhanced stability and specific biological activities are desired.[1]

Part 4: Synthesis Pathway

A common route for the preparation of polyfluoroanilines involves the selective reductive hydrodefluorination of more heavily fluorinated precursors. One documented method involves the hydrodefluorination of pentafluoroacetanilide using zinc in the presence of nickel complex catalysts, followed by hydrolysis to yield the target aniline.[7]



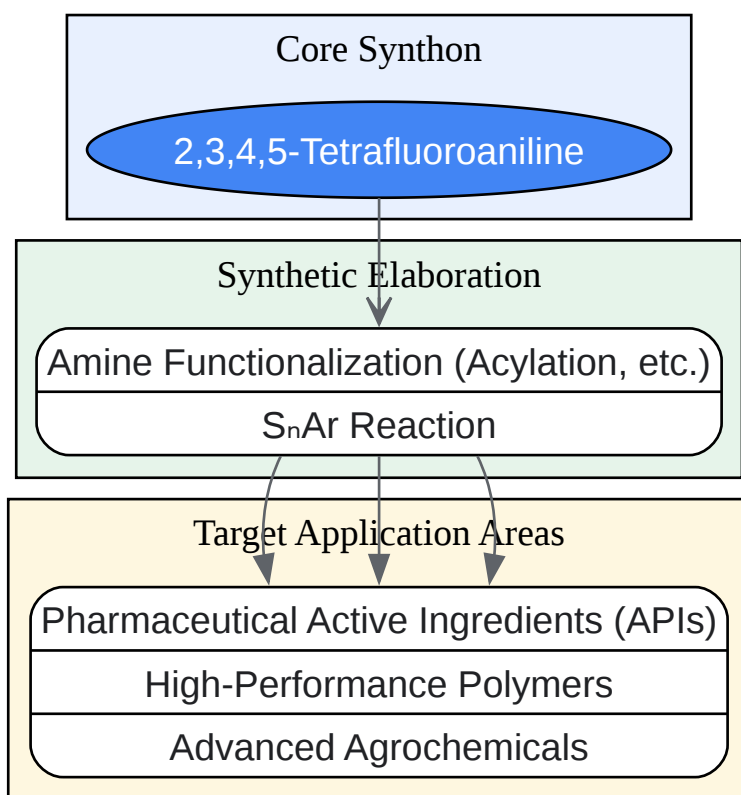
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Caption: Synthetic route to **2,3,4,5-Tetrafluoroaniline**.

Part 5: Applications in Research and Development

The unique properties conferred by the tetrafluorophenyl group make this aniline a valuable component in several high-value applications.

- **Pharmaceutical Development:** As a key intermediate, it is used to synthesize novel drug candidates.[1] The fluorine substituents can block metabolic oxidation sites, increase lipophilicity to improve membrane permeability, and modulate the pKa of nearby functional groups to enhance target binding.[2]
- **Material Science:** It is employed in the production of high-performance fluorinated polymers. These materials exhibit exceptional thermal stability and chemical resistance, making them suitable for demanding applications in the aerospace and electronics industries.[1]
- **Agrochemicals:** The compound is a precursor for advanced pesticides and herbicides. The fluorine atoms can enhance the efficacy and environmental stability of the final active ingredient.[1]



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Caption: Synthetic utility workflow of **2,3,4,5-Tetrafluoroaniline**.

Part 6: Safety, Handling, and Experimental Protocols

Scientific integrity demands a rigorous approach to safety. **2,3,4,5-Tetrafluoroaniline** is a hazardous substance and must be handled with appropriate precautions.

Hazard Identification

- Signal Word: Danger
- GHS Hazard Statements: H226 (Flammable liquid and vapor), H301 (Toxic if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Toxicity Summary: The compound is harmful if swallowed, inhaled, or comes into contact with skin.[8] It is an irritant to the skin, eyes, and respiratory system.[8]

Protocol 1: Safe Handling and Storage

This protocol is a self-validating system for minimizing exposure and ensuring laboratory safety.

- Engineering Controls: Always handle this compound in a certified chemical fume hood to prevent inhalation of vapors or dust. The fume hood should have an adequate face velocity.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield as described in OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[9]
 - Hand Protection: Wear impervious gloves (e.g., nitrile) and change them immediately if contamination occurs.
 - Skin Protection: Wear a flame-retardant lab coat and ensure no skin is exposed.
- Handling:
 - Avoid breathing dust or vapors.
 - Wash hands thoroughly after handling.
 - Keep away from heat, sparks, and open flames.[9]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area. Recommended storage is at 4°C, protected from light. Store locked up.[9]
- Spill & Disposal: In case of a spill, evacuate the area. Absorb with an inert material and place in a suitable container for chemical waste. Dispose of contents/container to an approved waste disposal plant.[9]

Protocol 2: Preparation of an NMR Sample for Characterization

This protocol ensures the acquisition of high-quality data for structural verification.

- Preparation: In a chemical fume hood, accurately weigh approximately 5-10 mg of **2,3,4,5-Tetrafluoroaniline** directly into a clean, dry NMR tube.
- Solvent Addition: Using a clean glass pipette, add approximately 0.6 mL of deuterated chloroform (CDCl_3).^[5] CDCl_3 is a common choice as it is a good solvent for many organic compounds and has a well-defined residual solvent peak.
- Dissolution: Cap the NMR tube securely and gently invert it several times or use a vortex mixer at a low setting until the solid is completely dissolved.
- Analysis: Insert the NMR tube into the spectrometer. Acquire ^1H , ^{19}F , and ^{13}C spectra using standard instrument parameters.
- Data Validation:
 - Confirm the presence of the aromatic multiplet and the amine singlet in the ^1H spectrum.
 - Confirm the presence of four distinct signals in the ^{19}F spectrum.
 - Verify that the observed chemical shifts and coupling constants are consistent with the structure of **2,3,4,5-Tetrafluoroaniline**.

References

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